Application Notes and Protocols: ADOS-2 Administration and Scoring Training

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	ADOS
Cat. No.:	B8022684

Get Quote

For Researchers, Scientists, and Drug Development Professionals

The Autism Diagnostic Observation Schedule, Second Edition (**ADOS**-2) is a semi-structured, standardized assessment of communication, social interaction, play, and restricted and repetitive behaviors associated with Autism Spectrum Disorder (ASD).[1][2] Considered a "gold standard" in observational assessment for ASD, the **ADOS**-2 is used across a wide range of ages, developmental levels, and language abilities, from toddlers to adults.[3][4][5] Accurate administration and scoring of the **ADOS**-2 are critical for both clinical diagnosis and for generating reliable data in research and clinical trials.[1][6] This document provides detailed application notes and protocols for **ADOS**-2 administration and scoring training.

Data Presentation: **ADOS**-2 Modules

The **ADOS**-2 consists of five modules, each designed for a specific age and language level. The selection of the appropriate module is the first and a critical step in the administration process.[7][8] An individual is administered only one module during an assessment.[1]

Module	Target Population	Expressive Language Level	Administration Time
Toddler Module	Children between 12 and 30 months of age.	Does not consistently use phrase speech.	40-60 minutes
Module 1	Children 31 months and older.	Does not consistently use phrase speech.	40-60 minutes
Module 2	Children of any age.	Uses phrase speech but is not verbally fluent.	40-60 minutes
Module 3	Verbally fluent children and young adolescents.	Verbally fluent.	40-60 minutes
Module 4	Verbally fluent older adolescents and adults.	Verbally fluent.	40-60 minutes

Experimental Protocols

Protocol 1: ADOS-2 Administration

This protocol outlines the standardized procedure for administering the **ADOS**-2.

1.0. Prerequisites and Qualifications: 1.1. The administrator should have a background in psychology, counseling, speech-language pathology, or a related field, with experience in individual test administration and with individuals with ASD.[2][9][10] 1.2. Formal training in **ADOS**-2 administration is required.[1] This typically involves attending a two-day clinical workshop.[3][11][12] For research purposes, more intensive training to establish inter-rater reliability is necessary.[9][12][13]

2.0. Module Selection: 2.1. Determine the individual's chronological age and expressive language level. 2.2. Based on this information, select the appropriate **ADOS**-2 module according to the table above.

3.0. Environment and Materials: 3.1. The assessment should be conducted in a quiet, well-lit room with minimal distractions.[14] 3.2. Use the standardized **ADOS**-2 kit, which contains all necessary stimulus materials for each module.[1] Ensure all materials for the selected module are present and organized before beginning the assessment.

4.0. Administration Procedure: 4.1. Follow the specific instructions and prompts outlined in the **ADOS**-2 manual for the chosen module.[15] 4.2. Administer the series of activities in the prescribed order. These activities are designed to create structured and unstructured social situations to observe relevant behaviors.[4] 4.3. During the administration, take detailed notes on the individual's communication, social interaction, play, and any restricted or repetitive behaviors observed. These notes are crucial for accurate scoring.[1]

Protocol 2: **ADOS**-2 Scoring and Interpretation

This protocol details the process of scoring the **ADOS**-2 and interpreting the results.

1.0. Immediate Post-Administration Coding: 1.1. Immediately following the administration, the clinician codes the observed behaviors using the Protocol Booklet for the specific module administered.[1] 1.2. The coding is based on the notes taken during the assessment and the clinician's observations.
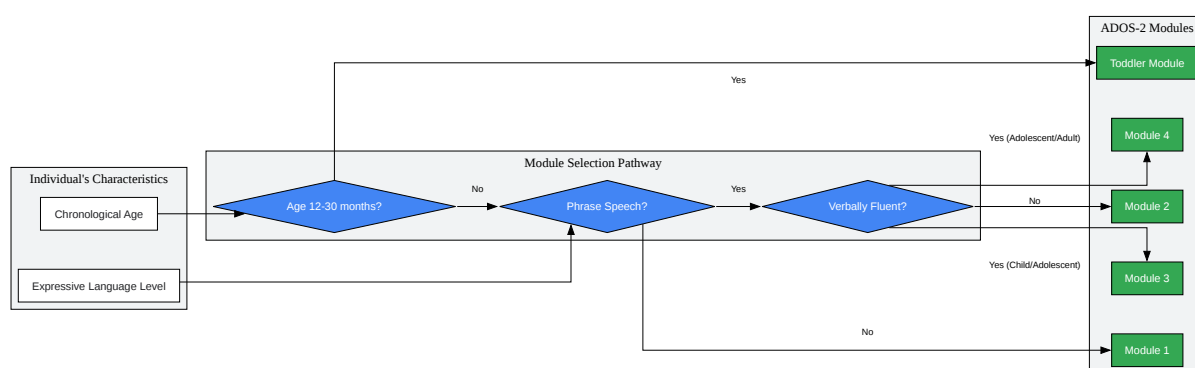
2.0. Algorithm and Classification: 2.1. Transfer the codes to the Algorithm Form. 2.2. The algorithm provides a systematic way to convert the coded behaviors into quantitative scores. 2.3. For Modules 1-4, the algorithm scores are compared to cutoff scores to yield one of three classifications: Autism, Autism Spectrum, or Non-Spectrum.[1] 2.4. The Toddler Module provides "ranges of concern" rather than specific classifications.

3.0. Calibrated Severity Scores (CSS): 3.1. For Modules 1-3, a Comparison Score can be calculated to compare symptom severity across different modules and over time.[10] 3.2. Module 4 provides Calibrated Severity Scores to standardize the measure of symptom severity. [16]

4.0. Interpretation: 4.1. The **ADOS**-2 results should be interpreted as part of a comprehensive diagnostic evaluation, which may include developmental history, parent/caregiver interviews (such as the Autism Diagnostic Interview-Revised, ADI-R), and clinical judgment.[4][5] The **ADOS**-2 should not be used as the sole basis for a diagnosis.[4] 4.2. The scores provide a
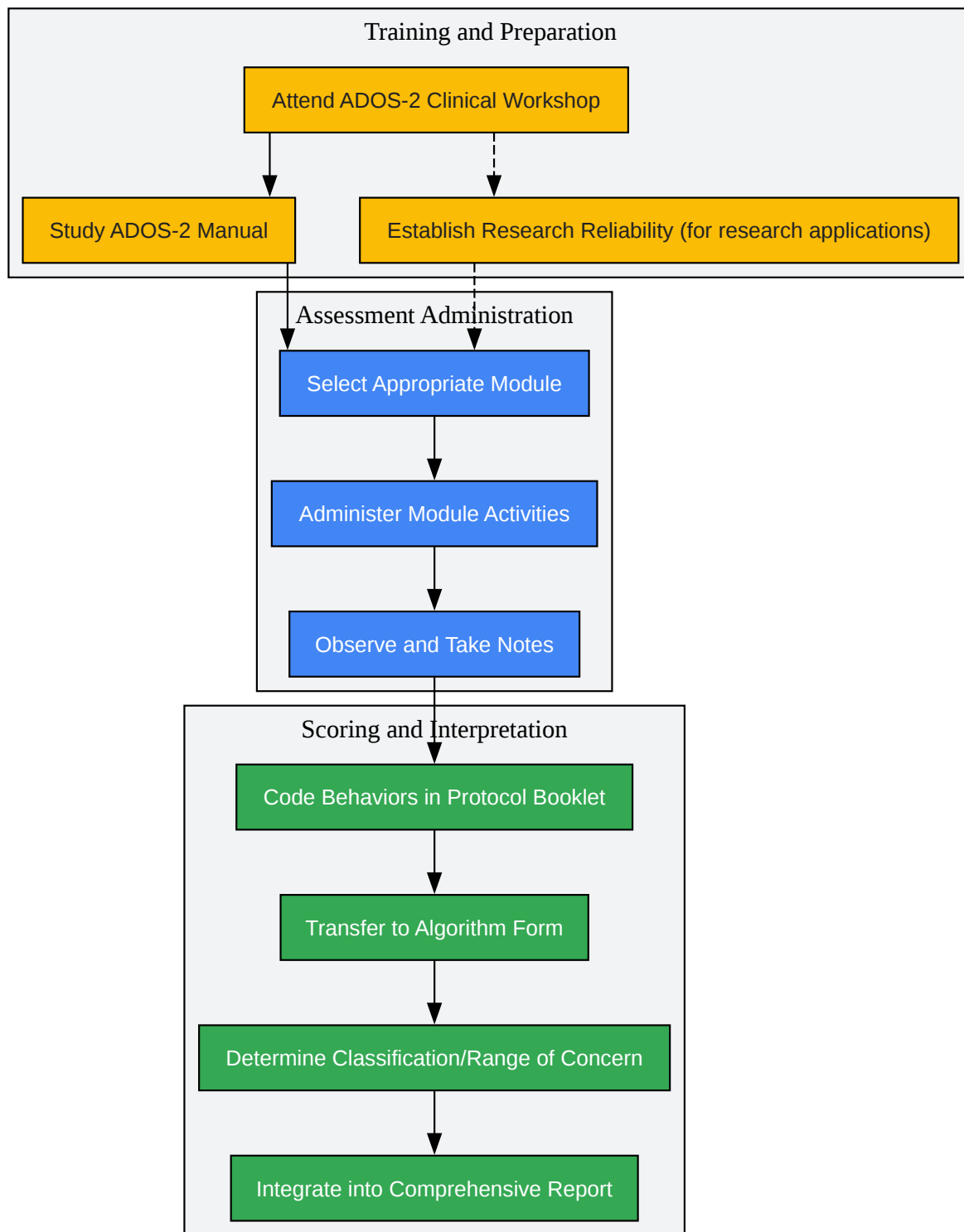
Tech Support

snapshot of the individual's current symptoms and can be used to inform diagnosis, treatment planning, and educational placement.[1]

Mandatory Visualization

Click to download full resolution via product page

Caption: **ADOS**-2 Module Selection Workflow.

Training and Preparation

Attend ADOS-2 Clinical Workshop

Study ADOS-2 Manual

Establish Research Reliability (for research applications)

Assessment Administration

Select Appropriate Module

Administer Module Activities

Observe and Take Notes

Scoring and Interpretation

Code Behaviors in Protocol Booklet

Transfer to Algorithm Form

Determine Classification/Range of Concern

Integrate into Comprehensive Report

Click to download full resolution via product page

Caption: **ADOS**-2 Training to Scoring Workflow.

> **Need Custom Synthesis?**
>
> BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.
>
> Email: info@benchchem.com or Request Quote Online.

References

- 1. (ADOS®-2) Autism Diagnostic Observation Schedule, Second Edition [wpspublish.com]

- 2. ADOS-2 Training Information and Qualification Requirements - Delaware Network for Excellence in Autism [delawareautismnetwork.org]

- 3. wpspublish.com [wpspublish.com]

- 4. research.chop.edu [research.chop.edu]

- 5. Your Comprehensive Guide to ADOS-2 Autism Testing - PRISM Learning Center [prismlearningcenter.com]

- 6. ADOS-2 Training | Pearson Clinical Assessment UK [pearsonclinical.co.uk]

- 7. How ADOS-2 Works: A Step-by-Step Guide - Early Childhood Education Degrees [early-childhood-education-degrees.com]

- 8. blueabatherapy.com [blueabatherapy.com]

- 9. psychiatry.weill.cornell.edu [psychiatry.weill.cornell.edu]

- 10. autism.ucsf.edu [autism.ucsf.edu]

- 11. WPS Training and Workshops [wpspublish.com]

- 12. Autism Diagnostic Observation Schedule, Second Edition (ADOS-2) | Weill Cornell Medicine Psychiatry [psychiatry.weill.cornell.edu]

- 13. ADOS Trainings - Thompson Center for Autism & Neurodevelopment [thompsoncenter.missouri.edu]

- 14. Language and Cognitive Features in a Girl with Bosch–Boonstra–Schaaf Optic Atrophy Syndrome | MDPI [mdpi.com]

- 15. assessmentsireland.com [assessmentsireland.com]

- 16. youtube.com [youtube.com]

- To cite this document: BenchChem. [Application Notes and Protocols: ADOS-2 Administration and Scoring Training]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8022684#ados-2-administration-and-scoring-training]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com